Spectroscopic Analysis of Aniline Sulphate: A Technical Guide

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Compound of Interest

Compound Name:	*Aniline sulphate*
CAS No.:	*2424-53-5*
Cat. No.:	*B7767886*

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An in-depth examination of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Ultraviolet-Visible (UV-Vis) spectroscopic properties of **aniline sulphate**, providing researchers, scientists, and drug development professionals with essential data and methodologies for its characterization.

Aniline sulphate, the salt formed from the reaction of aniline and sulphuric acid, is a compound of interest in various chemical and pharmaceutical contexts. A thorough understanding of its structural and electronic properties is crucial for its application and development. Spectroscopic techniques such as NMR, IR, and UV-Vis provide a powerful toolkit for elucidating the molecular structure and characteristics of this compound. This technical guide presents a consolidated overview of the spectroscopic data for **aniline sulphate** and details the experimental protocols for these analytical methods.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for determining the carbon-hydrogen framework of a molecule. For **aniline sulphate**, NMR spectra are typically acquired in a deuterated solvent such as dimethyl sulphoxide-d6 (DMSO-d6).

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^{1}H NMR Spectroscopy

The proton NMR spectrum of **aniline sulphate** in DMSO-d6 reveals distinct signals corresponding to the aromatic protons and the protons of the anilinium ion. The electron-withdrawing nature of the -NH_3^+ group influences the chemical shifts of the aromatic protons, causing them to appear at slightly different positions compared to aniline.

Table 1: ^{1}H NMR Spectroscopic Data for **Aniline Sulphate** in DMSO-d6[1]

Assignment	Chemical Shift (δ) at 89.56 MHz (ppm)	Chemical Shift (δ) at 399.65 MHz (ppm)	Multiplicity
Aromatic Protons	7.26	8.0	Multiplet
Aromatic Protons	7.07	7.254	Multiplet
Aromatic Protons	7.00	6.99	Multiplet
Aromatic Protons	6.93	6.96	Multiplet
NH_3^+ Protons	Not explicitly assigned	Not explicitly assigned	Broad Singlet

Note: The broad signal for the NH_3^+ protons is often observed and can exchange with residual water in the solvent.

^{13}C NMR Spectroscopy

The carbon-13 NMR spectrum provides information about the different carbon environments in the **aniline sulphate** molecule. The protonation of the amino group to form the anilinium ion results in a downfield shift of the carbon atom attached to the nitrogen (C1) and also influences the chemical shifts of the other aromatic carbons.

Table 2: ^{13}C NMR Spectroscopic Data for **Aniline Sulphate**

Assignment	Chemical Shift (δ) (ppm)
C-NH_3^+ (C1)	~129-135
Aromatic C-H	~115-130

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Note: A detailed, experimentally verified and assigned ^{13}C NMR peak list for **aniline sulphate** in a specified solvent is not readily available in the compiled search results. The provided range is based on typical chemical shifts for substituted aromatic rings and related compounds.

Infrared (IR) Spectroscopy

Infrared spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations. The IR spectrum of **aniline sulphate**, typically recorded using a KBr pellet, shows characteristic absorption bands for the anilinium ion, the sulphate ion, and the aromatic ring.

Table 3: FTIR Spectroscopic Data for **Aniline Sulphate** (KBr Pellet)

Wavenumber (cm^{-1})	Vibrational Mode	Description
~3000-3300	ν(N-H)	N-H stretching vibrations of the anilinium group ($-NH_3^+$). Often appears as a broad band.
~2900	ν(C-H)	Aromatic C-H stretching.
~1585	δ(N-H) / C=C stretch	N-H bending (scissoring) of the anilinium group, overlapping with aromatic C=C stretching.
~1497	C=C stretch	Aromatic C=C stretching of the benzenoid ring.
~1300	ν(C-N)	C-N stretching of the secondary aromatic amine.
~1110-1162	ν(S=O)	Asymmetric stretching of the sulphate ion (SO_4^{2-}).
~820	δ(C-H) oop	Out-of-plane C-H bending of the aromatic ring.

Note: The exact peak positions can vary slightly depending on the sample preparation and instrument.

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Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within a molecule. In an aqueous solution, **aniline sulphate** dissociates into the anilinium cation and the sulphate anion. The UV-Vis spectrum is therefore characteristic of the anilinium ion. The protonation of the amino group removes the lone pair of electrons on the nitrogen from conjugation with the benzene ring. This results in a hypsochromic (blue) shift compared to aniline.

Table 4: UV-Vis Spectroscopic Data for **Aniline Sulphate** in Aqueous Solution

Parameter	Value
λ_max	~203 nm

This absorption is comparable to that of benzene, which is expected as the electronic system of the anilinium ion closely resembles that of a substituted benzene ring without the n-π* transitions associated with the lone pair of the amino group in aniline.[2][3]

Experimental Protocols

The following are detailed methodologies for the spectroscopic analysis of **aniline sulphate**.

NMR Spectroscopy

Objective: To obtain ^{1}H and ^{13}C NMR spectra of **aniline sulphate**.

Materials:

- **Aniline sulphate**
- Deuterated dimethyl sulphoxide (DMSO-d6)
- NMR tubes (5 mm)
- Volumetric flask and pipette
- NMR spectrometer

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Procedure:

- Sample Preparation:
  - Accurately weigh approximately 10-20 mg of **aniline sulphate**.
  - Dissolve the sample in approximately 0.6-0.7 mL of DMSO-d6 in a clean, dry vial.
  - Ensure the sample is fully dissolved. Gentle warming or vortexing may be applied if necessary.
  - Transfer the solution to an NMR tube.
- Instrument Setup:
  - Insert the NMR tube into the spectrometer.
  - Lock the spectrometer on the deuterium signal of the DMSO-d6.
  - Shim the magnetic field to achieve homogeneity.
  - Set the appropriate acquisition parameters (e.g., pulse width, acquisition time, relaxation delay) for both ^{1}H and ^{13}C experiments.
- Data Acquisition:
  - Acquire the ^{1}H NMR spectrum.
  - Acquire the ^{13}C NMR spectrum, typically with proton decoupling.
- Data Processing:
  - Apply Fourier transformation to the acquired free induction decays (FIDs).
  - Phase the resulting spectra.
  - Calibrate the chemical shift scale using the residual solvent peak of DMSO-d6 ($\delta \approx 2.50$ ppm for ^{1}H and $\delta \approx 39.5$ ppm for ^{13}C).

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- Integrate the peaks in the ^1H spectrum.
- Identify and assign the peaks in both spectra.

Infrared (IR) Spectroscopy

Objective: To obtain an FTIR spectrum of solid **aniline sulphate**.

Materials:

- **Aniline sulphate**
- Potassium bromide (KBr), spectroscopy grade
- Agate mortar and pestle
- Pellet press
- FTIR spectrometer

Procedure:

- Sample Preparation (KBr Pellet Method):
  - Thoroughly dry the KBr powder in an oven to remove any moisture.
  - Place approximately 1-2 mg of **aniline sulphate** and 100-200 mg of dry KBr in an agate mortar.
  - Gently grind the mixture with the pestle until a fine, homogeneous powder is obtained.
  - Transfer a portion of the powder into the collar of a pellet press.
  - Apply pressure (typically 7-10 tons) for a few minutes to form a transparent or translucent pellet.
- Data Acquisition:
  - Place the KBr pellet in the sample holder of the FTIR spectrometer.

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- Acquire a background spectrum of the empty sample compartment.
- Acquire the sample spectrum over the desired wavenumber range (e.g., 4000-400 cm^{-1}).

- Data Processing:
  - The instrument software will automatically ratio the sample spectrum against the background spectrum to produce the absorbance or transmittance spectrum.
  - Identify and label the characteristic absorption peaks.

UV-Visible (UV-Vis) Spectroscopy

Objective: To obtain the UV-Vis absorption spectrum of **aniline sulphate** in an aqueous solution.

Materials:

- **Aniline sulphate**
- Deionized water
- Volumetric flasks and pipettes
- Quartz cuvettes (1 cm path length)
- UV-Vis spectrophotometer

Procedure:

- Sample Preparation:
  - Prepare a stock solution of **aniline sulphate** in deionized water of a known concentration (e.g., 1 mg/mL).
  - From the stock solution, prepare a series of dilutions to a concentration range suitable for UV-Vis analysis (e.g., 1-10 µg/mL).
- Data Acquisition:

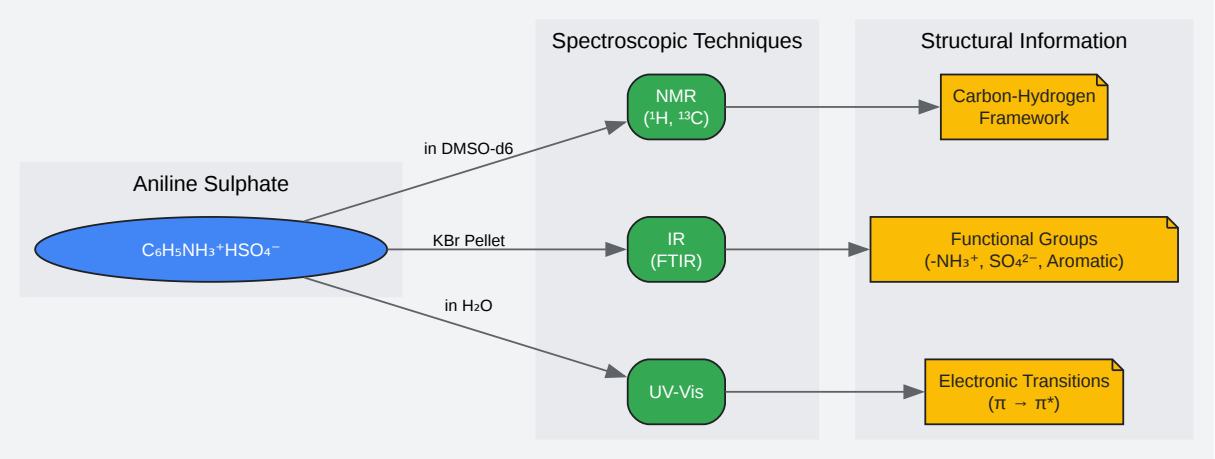
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- Turn on the UV-Vis spectrophotometer and allow it to warm up.
- Fill a quartz cuvette with deionized water to be used as a blank.
- Place the blank cuvette in the spectrophotometer and record a baseline spectrum.
- Rinse a second quartz cuvette with the sample solution and then fill it with the sample.
- Place the sample cuvette in the spectrophotometer and record the absorption spectrum over a suitable wavelength range (e.g., 190-400 nm).

- Data Processing:
  - The spectrophotometer software will automatically subtract the baseline from the sample spectrum.
  - Determine the wavelength of maximum absorbance (λ_max).

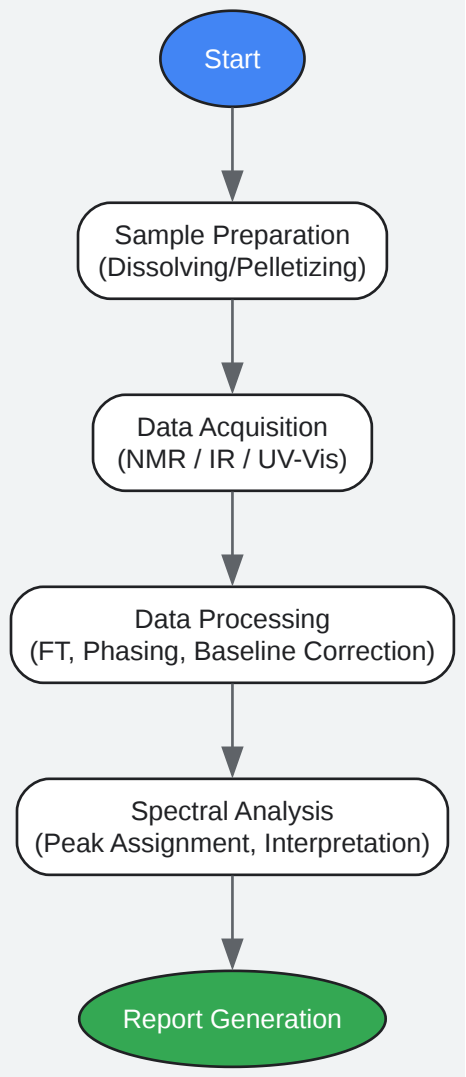
Visualizations

The following diagrams illustrate the relationships between the spectroscopic techniques and the information they provide, as well as a typical experimental workflow.



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Caption: Relationship between spectroscopic techniques and the structural information obtained for **aniline sulphate**.



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Caption: General experimental workflow for the spectroscopic analysis of **aniline sulphate**.

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